

Personal protective equipment for handling Bcl-2-IN-17

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Compound of Interest

Compound Name: Bcl-2-IN-17

Cat. No.: B12373969

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Essential Safety and Handling Guide for Bcl-2-IN-17

For researchers, scientists, and drug development professionals, ensuring safe handling of potent chemical compounds like **Bcl-2-IN-17** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Bcl-2-IN-17**, appropriate personal protective equipment is critical to minimize exposure and ensure personal safety. The following table summarizes the required PPE, based on guidelines for similar Bcl-2 inhibitors.^[1]

PPE Category	Item	Specification/Standard
Hand Protection	Gloves	Nitrile gloves. Must be inspected prior to use. Wash and dry hands after use.
Eye Protection	Safety Glasses/Goggles	Chemical safety goggles with side-shields.[1]
Body Protection	Lab Coat	Standard laboratory coat.
Respiratory	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits may be exceeded.

Hazard Identification and Safe Handling

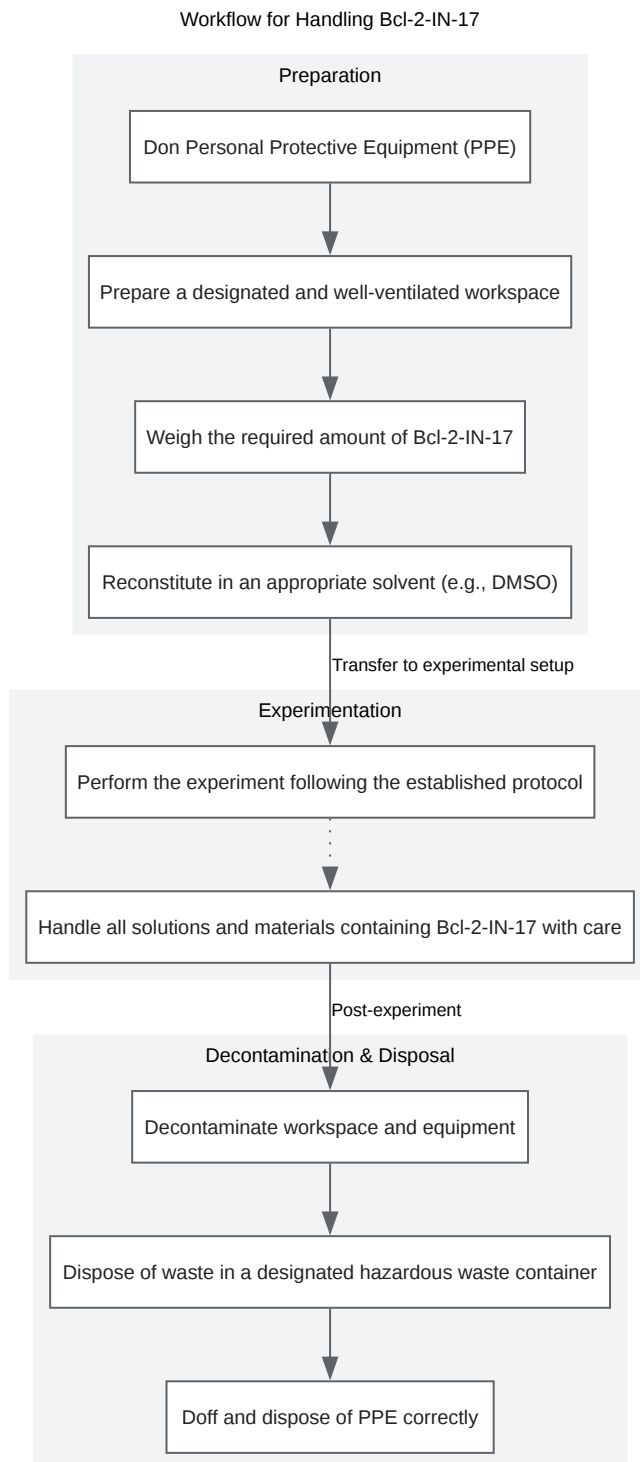
Bcl-2-IN-17 is a Bcl-2 inhibitor intended for research use.[2] While a specific Safety Data Sheet (SDS) for **Bcl-2-IN-17** is not publicly available, data from similar Bcl-2 inhibitors, such as Venetoclax and Navitoclax, indicate that this class of compounds may present certain hazards.

Potential Hazards of Similar Bcl-2 Inhibitors:

Hazard Statement	Precautionary Measures
Harmful if swallowed.[1]	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. If swallowed, call a poison center or doctor.[1]
Causes skin irritation.[1]	Wear protective gloves. If on skin, wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[1]
Causes serious eye irritation.[1]	Wear eye protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
May cause respiratory irritation.[1]	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. If inhaled, remove person to fresh air and keep comfortable for breathing.[1]
Suspected of damaging fertility or the unborn child.[3][4]	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. If exposed or concerned, get medical advice/attention.[4]
May cause damage to organs through prolonged or repeated exposure.[3][4]	Do not breathe dust/fume/gas/mist/vapors/spray. Get medical advice/attention if you feel unwell.[3][4]

Experimental Workflow: Handling Bcl-2-IN-17

The following diagram outlines the standard procedure for handling **Bcl-2-IN-17** in a laboratory setting, from preparation to disposal.



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